

Octyltin Trichloride: A Technical Safety and Toxicological Profile

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Compound of Interest

Compound Name: Octyltin trichloride

Cat. No.: B049613

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core safety, handling, and toxicological information for **Octyltin Trichloride** (CAS No: 3091-25-6), synthesized from publicly available Safety Data Sheets (SDS) and toxicological databases. The information is presented to meet the needs of professionals in research and development who handle this compound.

Chemical Identification and Physical Properties

Octyltin trichloride is an organotin compound characterized by an eight-carbon alkyl chain attached to a tin atom bonded to three chlorine atoms. It is primarily used as a precursor and catalyst in chemical synthesis. Under standard conditions, it is a colorless to pale yellow liquid or oil, and it is sensitive to moisture.

Table 1: Physical and Chemical Properties of **Octyltin Trichloride**

Property	Value	Source(s)
CAS Number	3091-25-6	Multiple Sources
Molecular Formula	C ₈ H ₁₇ Cl ₃ Sn	Multiple Sources
Molecular Weight	338.29 g/mol	Multiple Sources
Appearance	Colorless to pale yellow liquid/oil	[1][2]
Density	1.35 g/cm ³	[2]
Melting Point	Not reported; liquid at standard conditions	N/A
Boiling Point	150-159 °C at 10 mmHg	[2]
Flash Point	>121 °C	[2]
Water Solubility	330 µg/L at 20 °C (low solubility)	
Vapor Pressure	2.67 hPa at 100 °C	[2]

Hazard Identification and GHS Classification

Octyltin trichloride is classified as a hazardous substance under the Globally Harmonized System (GHS). Its primary hazards are related to specific target organ toxicity following repeated exposure and severe damage to the eyes. It is also recognized as being very toxic to aquatic life with long-lasting effects.

Table 2: GHS Hazard Classification for **Octyltin Trichloride**

Hazard Class	Category	Hazard Statement	Pictogram
Specific Target Organ Toxicity, Repeated Exposure (STOT RE)	1	H372: Causes damage to organs through prolonged or repeated exposure.	Health Hazard
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage.	Corrosion
Skin Corrosion/Irritation	2	H315: Causes skin irritation.	Exclamation Mark
Hazardous to the Aquatic Environment, Acute Hazard	1	H400: Very toxic to aquatic life.	Environment
Hazardous to the Aquatic Environment, Chronic Hazard	1	H410: Very toxic to aquatic life with long lasting effects.	Environment
Reproductive Toxicity	2	H361: Suspected of damaging fertility or the unborn child.	Health Hazard

Source: Aggregated from multiple SDS sources.

Signal Word: Danger

Key Hazard Statements:

- H372: Causes damage to organs through prolonged or repeated exposure.
- H318: Causes serious eye damage.
- H410: Very toxic to aquatic life with long lasting effects.

Key Precautionary Statements:

- P260: Do not breathe dust/fume/gas/mist/vapours/spray.

- P273: Avoid release to the environment.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P310: Immediately call a POISON CENTER/doctor.

Toxicological Profile

The toxicity of **octyltin trichloride** is consistent with other organotin compounds, which are known to be neurotoxic and immunotoxic. The primary route of concern for systemic effects is repeated exposure.

Table 3: Mammalian Toxicity Data

Test	Route	Species	Value
LD ₅₀ (Lethal Dose, 50%)	Oral	Rat	4600 mg/kg

Source:[2][3]

While the acute oral toxicity is relatively low, the main toxicological concern is the cumulative damage to organs from repeated exposure, as highlighted by its STOT RE Category 1 classification.

Table 4: Occupational Exposure Limits (as Sn)

Limit	Agency	Value
PEL (Permissible Exposure Limit)	OSHA	0.1 mg/m ³
TLV (Threshold Limit Value)	ACGIH	0.1 mg/m ³
TLV-STEL (Short-Term Exposure Limit)	ACGIH	0.2 mg/m ³
IDLH (Immediately Dangerous to Life or Health)	NIOSH	25 mg/m ³

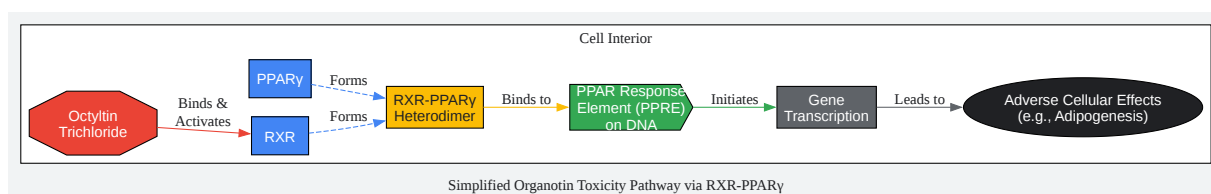
Source:[4]

Ecotoxicological Profile

Octyltin trichloride is classified as very toxic to aquatic life, with long-lasting effects (H410). While specific LC₅₀/EC₅₀ values for this exact compound are not readily available in public databases, this classification is based on the known environmental hazards of organotin compounds as a class. They are persistent in the environment and can bioaccumulate. Extreme caution must be taken to prevent its release into waterways.

Molecular Mechanism of Toxicity: A Signaling Pathway

Organotin compounds, including **octyltin trichloride**, are known endocrine disruptors. A key mechanism of their toxicity involves the inappropriate activation of nuclear receptor signaling pathways. Specifically, organotins can bind to and activate the Retinoid X Receptor (RXR), which forms a heterodimer with the Peroxisome Proliferator-Activated Receptor-gamma (PPAR γ). This activation can lead to downstream gene expression that promotes adverse effects such as adipocyte differentiation.



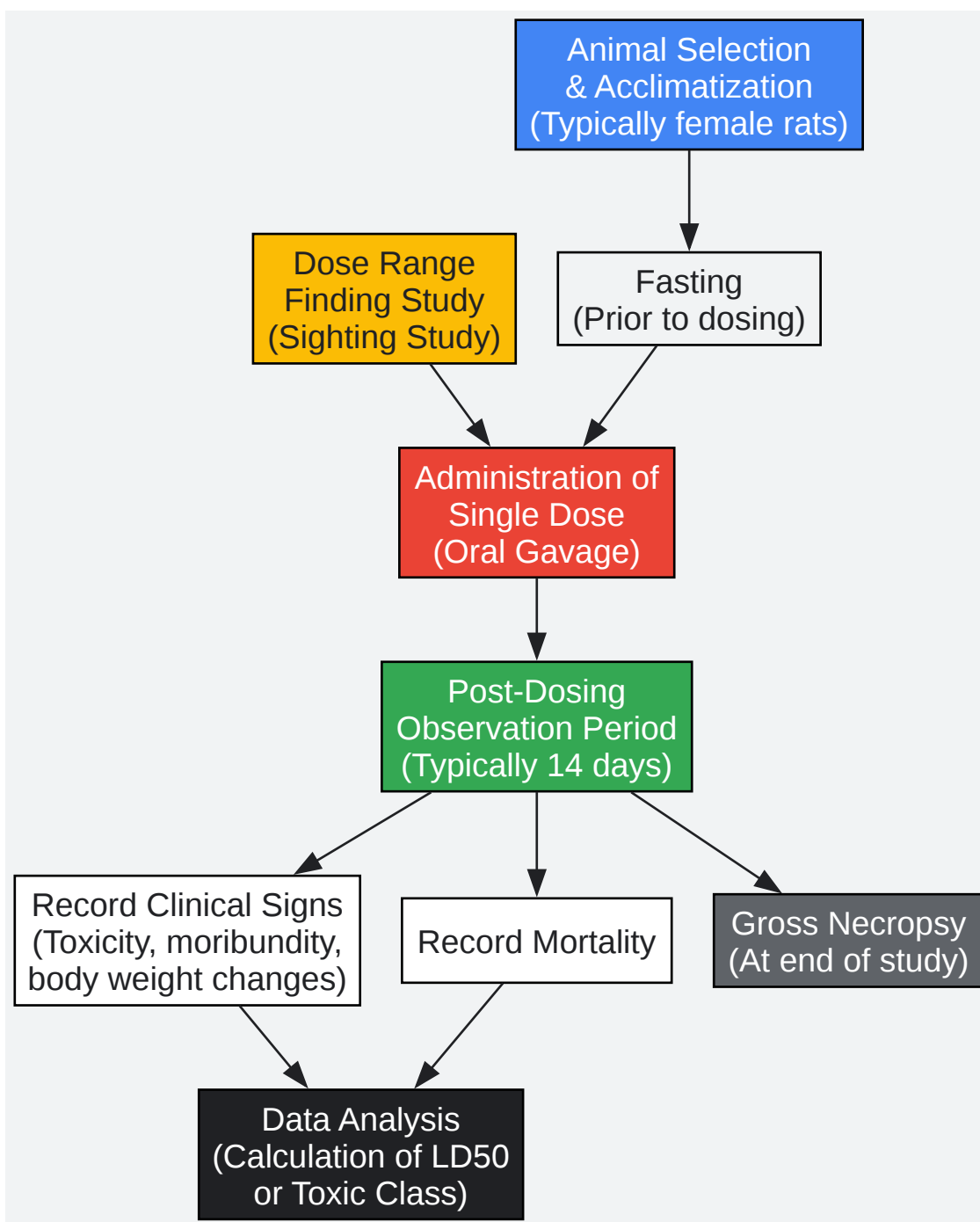
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Caption: Organotin compounds activate the RXR-PPAR γ pathway, leading to gene transcription and adverse effects.

Experimental Protocols: Acute Oral Toxicity Assessment

The acute oral toxicity (LD₅₀) value cited in the SDS is typically determined using standardized methodologies, such as those outlined by the Organisation for Economic Co-operation and Development (OECD). The relevant guidelines are OECD 420, 423, and 425.

General Workflow for Acute Oral Toxicity Study (OECD Guidelines)



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Caption: General workflow for an acute oral toxicity test according to OECD guidelines.

Methodology Summary:

- **Test Animals:** Healthy, young adult rodents (most commonly female rats) are used. They are acclimatized to laboratory conditions before the study.

- **Housing and Feeding:** Animals are housed in standard conditions. Food is withheld for a set period before dosing but not water.
- **Dose Administration:** The test substance is administered in a single dose by oral gavage. The volume administered is based on the animal's body weight.
- **Procedure Types:**
 - **Fixed Dose Procedure (OECD 420):** A stepwise procedure where animals are dosed at one of four fixed levels (5, 50, 300, 2000 mg/kg). The goal is to identify a dose causing evident toxicity but not mortality, to classify the substance.
 - **Acute Toxic Class Method (OECD 423):** A stepwise procedure using 3 animals per step. The presence or absence of mortality at a given dose determines the next step (testing at a higher or lower dose) to determine the GHS classification.
 - **Up-and-Down Procedure (OECD 425):** Animals are dosed one at a time. If an animal survives, the next animal receives a higher dose; if it dies, the next receives a lower dose. This method allows for the calculation of a point estimate of the LD₅₀.
- **Observation Period:** Animals are observed for a total of 14 days for signs of toxicity and mortality. Body weight is recorded weekly.
- **Endpoint:** The primary endpoint is mortality, which is used to determine the LD₅₀ value or the acute toxic class of the substance. A gross necropsy of all animals is performed at the end of the study.

This guide is intended for informational purposes for trained professionals. Always refer to the most current and complete Safety Data Sheet provided by the supplier before handling **octyltin trichloride** and ensure all appropriate personal protective equipment is used and engineering controls are in place.

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